

4-Allyl-1,6-heptadien-4-ol physical and chemical properties

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Compound of Interest

Compound Name: 4-Allyl-1,6-heptadien-4-ol

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An In-Depth Technical Guide to 4-Allyl-1,6-heptadien-4-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Allyl-1,6-heptadien-4-ol**, also known as triallylcarbinol. Due to a lack of available data in scientific literature, this guide does not contain information on biological signaling pathways. However, a detailed summary of its known characteristics and general synthetic methodologies is presented.

Core Physical and Chemical Properties

4-Allyl-1,6-heptadien-4-ol is a tertiary alcohol with three allyl groups attached to a central carbon atom. Its structure lends itself to a variety of potential chemical transformations, making it a point of interest for synthetic chemists.

Property	Value	Source
IUPAC Name	4-(prop-2-en-1-yl)hepta-1,6-dien-4-ol	[1][2]
Synonyms	Triallylcarbinol, 4-Allyl-1,6-heptadiene-4-ol	[2]
CAS Number	10202-75-2	[2][3]
Molecular Formula	C ₁₀ H ₁₆ O	[1][2][3]
Molecular Weight	152.23 g/mol	[3]
Appearance	Clear, colorless liquid	[1]
Boiling Point	218.1 °C at 760 mmHg	[4]
Density	0.862 g/cm ³	[4]
Solubility	Soluble in water	[3]
Refractive Index	1.4695-1.4725 @ 20°C	[1]

Spectroscopic Data

While the National Institute of Standards and Technology (NIST) WebBook indicates the availability of Infrared (IR) and Mass Spectrometry (MS) data for **4-Allyl-1,6-heptadien-4-ol**, detailed spectral analyses with peak assignments are not readily available in the public domain.[2] For researchers requiring in-depth spectroscopic characterization, it is recommended to acquire these spectra experimentally.

Experimental Protocols: Synthesis of 4-Allyl-1,6-heptadien-4-ol

The synthesis of tertiary alcohols such as **4-Allyl-1,6-heptadien-4-ol** is typically achieved through the reaction of a Grignard or Barbier reagent with a suitable carbonyl compound. Below are generalized protocols that can be adapted for the specific synthesis of this compound.

Method 1: Grignard Reaction

This is a widely used method for the formation of carbon-carbon bonds. For the synthesis of **4-Allyl-1,6-heptadien-4-ol**, an allyl Grignard reagent would be reacted with a carbonyl compound containing at least two allyl groups, or more practically, a carbonate derivative which can react with three equivalents of the Grignard reagent.

Materials:

- Magnesium turnings
- Allyl bromide
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Diethyl carbonate
- Anhydrous solvent (diethyl ether or THF)
- Saturated aqueous ammonium chloride solution
- Drying agent (e.g., anhydrous sodium sulfate)
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Preparation of Allylmagnesium Bromide (Grignard Reagent):
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings.
 - The entire apparatus must be under an inert atmosphere (e.g., nitrogen or argon).
 - Add a small volume of anhydrous diethyl ether or THF to cover the magnesium.
 - A solution of allyl bromide in the anhydrous solvent is added dropwise from the dropping funnel. The reaction is often initiated with a small crystal of iodine.

- The reaction mixture is typically stirred and may require gentle heating to maintain a steady reflux. The formation of the Grignard reagent is indicated by the disappearance of the magnesium turnings and the formation of a cloudy grey solution.
- Reaction with Diethyl Carbonate:
 - In a separate flame-dried flask, also under an inert atmosphere, dissolve diethyl carbonate in the anhydrous solvent.
 - Cool this solution in an ice bath.
 - The prepared allylmagnesium bromide solution is then added dropwise to the stirred diethyl carbonate solution. This reaction is exothermic and the temperature should be carefully controlled. Three equivalents of the Grignard reagent will add to the carbonate.
- Work-up:
 - After the addition is complete, the reaction mixture is stirred for a specified time at room temperature.
 - The reaction is then quenched by the slow, careful addition of a saturated aqueous solution of ammonium chloride.
 - The organic layer is separated, and the aqueous layer is typically extracted several times with an organic solvent (e.g., diethyl ether).
 - The combined organic extracts are washed with brine, dried over an anhydrous drying agent, and the solvent is removed under reduced pressure.
- Purification:
 - The crude product can be purified by vacuum distillation.

Method 2: Barbier Reaction

The Barbier reaction is an alternative that generates the organometallic reagent in situ. This one-pot procedure can sometimes be more convenient than the traditional Grignard synthesis.

Materials:

- Magnesium powder (or another suitable metal like zinc or indium)
- Allyl bromide
- Diethyl carbonate
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution

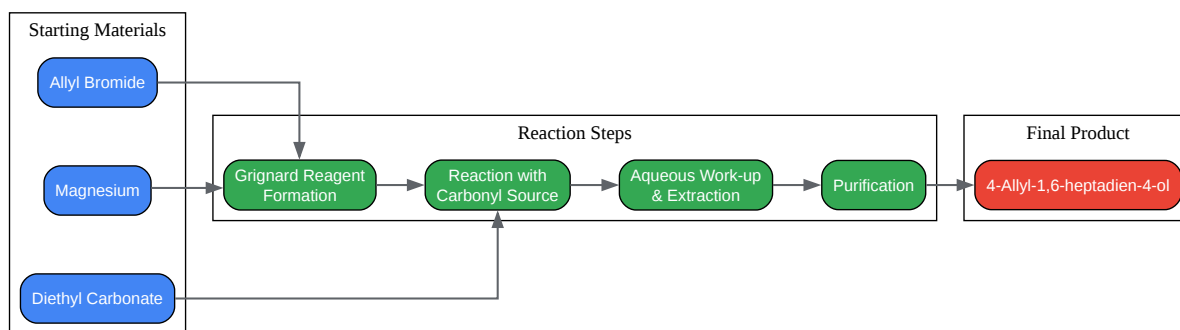
Procedure:

- Reaction Setup:
 - To a flask containing magnesium powder and diethyl carbonate, add anhydrous THF.
- Addition of Alkyl Halide:
 - A solution of allyl bromide in anhydrous THF is added to the stirred mixture.
 - The reaction is stirred at room temperature.
- Work-up and Purification:
 - Upon completion (monitored by techniques like TLC), the reaction is quenched with a saturated aqueous solution of ammonium chloride.
 - The product is extracted, and the combined organic layers are washed, dried, and concentrated.
 - Purification is typically achieved via column chromatography or vacuum distillation.

Logical Relationships and Workflows

As no specific experimental workflows or biological signaling pathways involving **4-Allyl-1,6-heptadien-4-ol** are documented in the available literature, a diagram illustrating a generalized

synthetic workflow is provided below. This represents a logical sequence for its preparation in a laboratory setting.



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Caption: Generalized Grignard synthesis workflow for **4-Allyl-1,6-heptadien-4-ol**.

Conclusion

4-Allyl-1,6-heptadien-4-ol is a specialty chemical with defined physical properties. While detailed spectroscopic and biological data are scarce in publicly accessible databases, its synthesis can be approached through established organometallic methodologies like the Grignard and Barbier reactions. Further research is required to fully characterize its spectral properties and to explore any potential biological activities. The information provided herein serves as a foundational guide for researchers and professionals interested in this compound.

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